

manganese nitrate tetrahydrate chemical formula and structure

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Compound of Interest

Compound Name: *Manganese nitrate tetrahydrate*

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An In-depth Technical Guide to Manganese(II) Nitrate Tetrahydrate

Introduction

Manganese(II) nitrate tetrahydrate is an inorganic compound that serves as a crucial precursor in the synthesis of various manganese compounds, particularly manganese oxides.^{[1][2][3]} It is a pale pink, hygroscopic, and deliquescent crystalline solid.^[4] This compound is highly soluble in water and also soluble in ethanol.^{[2][5][6]} Due to its properties, it finds applications as a colorant for porcelain, in animal feed, as a fertilizer, and as a catalyst in numerous chemical reactions.^{[2][5]}

Chemical Formula and Structure

Chemical Formula

The chemical formula for manganese(II) nitrate tetrahydrate can be represented in several ways:

- Condensed Formula: $\text{Mn}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ ^{[1][4][5]}
- Hill System Formula: $\text{H}_8\text{MnN}_2\text{O}_{10}$ ^{[7][8][9]}

The compound consists of a central manganese(II) cation (Mn^{2+}), two nitrate anions (NO_3^-), and four molecules of water of hydration.^{[1][3]}

Chemical Structure

Manganese(II) nitrate tetrahydrate possesses a specific coordination geometry. The central manganese(II) ion is octahedrally coordinated.^[1] This coordination sphere is comprised of four water molecules (aqua ligands) and two unidentate nitrate ligands. The two nitrate ligands are positioned in a cis configuration relative to each other.^[1]

Physicochemical Properties

The quantitative properties of manganese(II) nitrate tetrahydrate are summarized in the table below for easy reference.

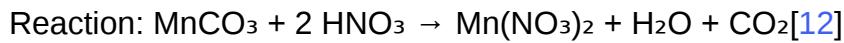
Property	Value
Molecular Weight	251.01 g/mol ^{[7][8][10]}
Appearance	Pale pink to red crystalline solid ^{[4][5][10]}
Melting Point	37.1 °C ^[4] (Some sources indicate 26 °C ^{[3][11]})
Specific Gravity	2.12 ^[4]
Solubility in Water	3800 g/L (at 20 °C) ^{[4][6]}
pH (50 g/L solution)	~3 (at 20 °C) ^{[4][6]}
CAS Number	20694-39-7 ^{[7][8]}

Experimental Protocols

Several methods are established for the synthesis of manganese(II) nitrate tetrahydrate. The choice of protocol may depend on the available starting materials and desired purity.

Synthesis from Manganese Carbonate and Nitric Acid

This method is a common laboratory-scale preparation based on an acid-base reaction.



Protocol:

- In a fume hood, suspend manganese(II) carbonate (MnCO_3) in a minimal amount of deionized water in a beaker with constant stirring.[12]
- Slowly add a stoichiometric amount of nitric acid (HNO_3), typically around 30-40%, to the suspension.[12] Effervescence will occur due to the release of carbon dioxide gas.
- Continue adding nitric acid dropwise until all the manganese carbonate has dissolved, resulting in a pale pink solution.[12] It is advisable to leave the solution slightly acidic to prevent the decomposition of the product.[12]
- Gently heat the solution to concentrate it, but avoid boiling, which can decompose the nitrate.
- Cool the concentrated solution in an ice bath to induce crystallization. The high solubility can make crystallization difficult.[12]
- Isolate the resulting pink crystals by vacuum filtration.
- Due to the deliquescent nature of the product, it should be dried in a desiccator and stored in a tightly sealed container.[12]

Synthesis from Manganese Dioxide and Nitrogen Dioxide

This industrial method involves a redox reaction.



Protocol:

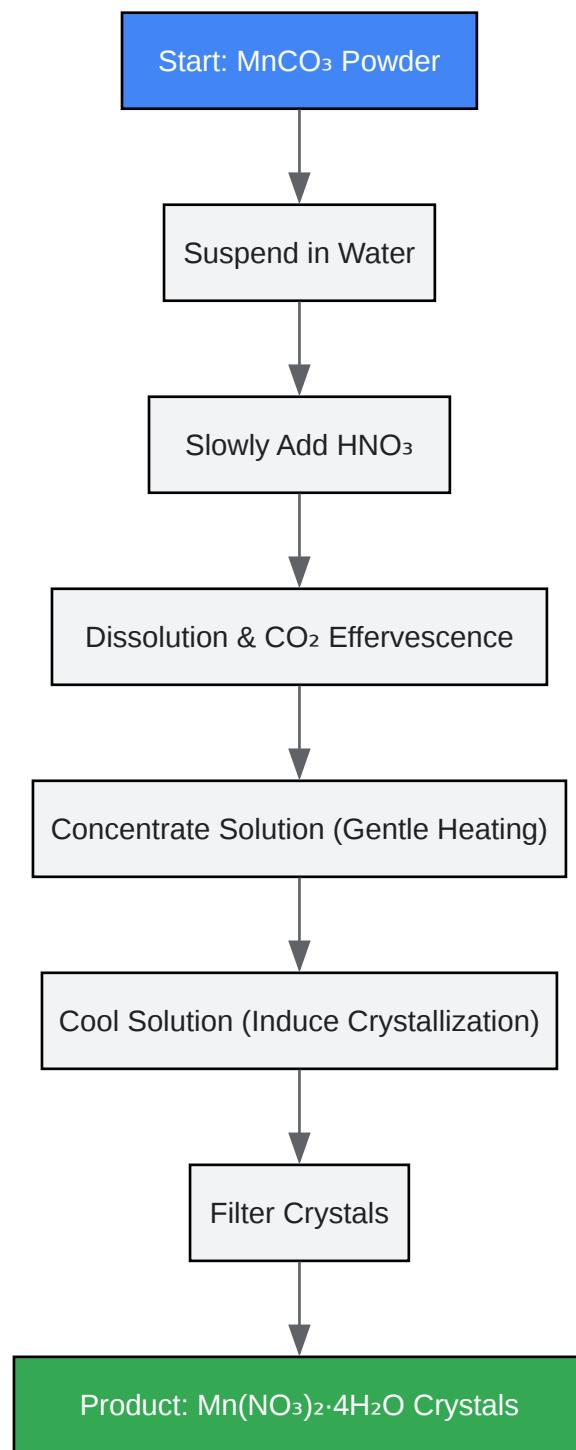
- This reaction involves the handling of toxic nitrogen dioxide gas and should be performed in a specialized chemical reactor with appropriate safety measures.
- Manganese dioxide (MnO_2) solid is treated with gaseous nitrogen dioxide (NO_2) in the presence of water.[1]

- In this reaction, Mn(IV) is reduced to Mn(II), while NO_2 is oxidized to form the nitrate anion.
[\[1\]](#)
- The resulting solution of manganese(II) nitrate tetrahydrate is then concentrated and cooled to yield the crystalline product.

Visualizations

Synthesis Workflow Diagram

The following diagram illustrates the logical workflow for the synthesis of manganese(II) nitrate tetrahydrate from manganese carbonate.

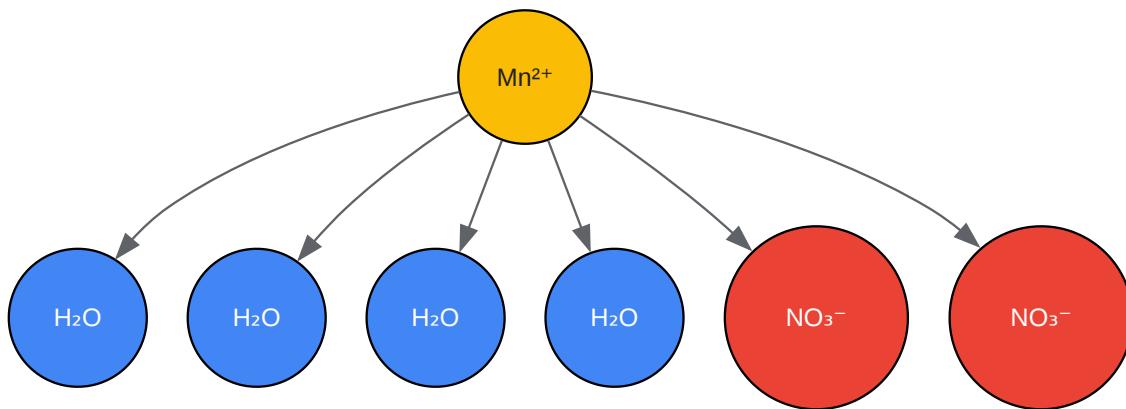


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Caption: Synthesis workflow for Manganese(II) Nitrate Tetrahydrate.

Coordination Structure Diagram

This diagram represents the octahedral coordination of the manganese(II) ion in the tetrahydrate complex.



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Caption: Coordination sphere of the Mn(II) ion in the tetrahydrate complex.

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